

# alpha-tocotrienol NOAEL toxicity assessment

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## Compound Focus: Alpha-Tocotrienol

CAS No.: 1721-51-3

Cat. No.: S579539

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## Toxicity Data for Tocotrienol Preparations

The table below summarizes key findings from toxicological and clinical studies on tocotrienol-rich fractions (TRF), which contain **alpha-tocotrienol** alongside other vitamin E isomers.

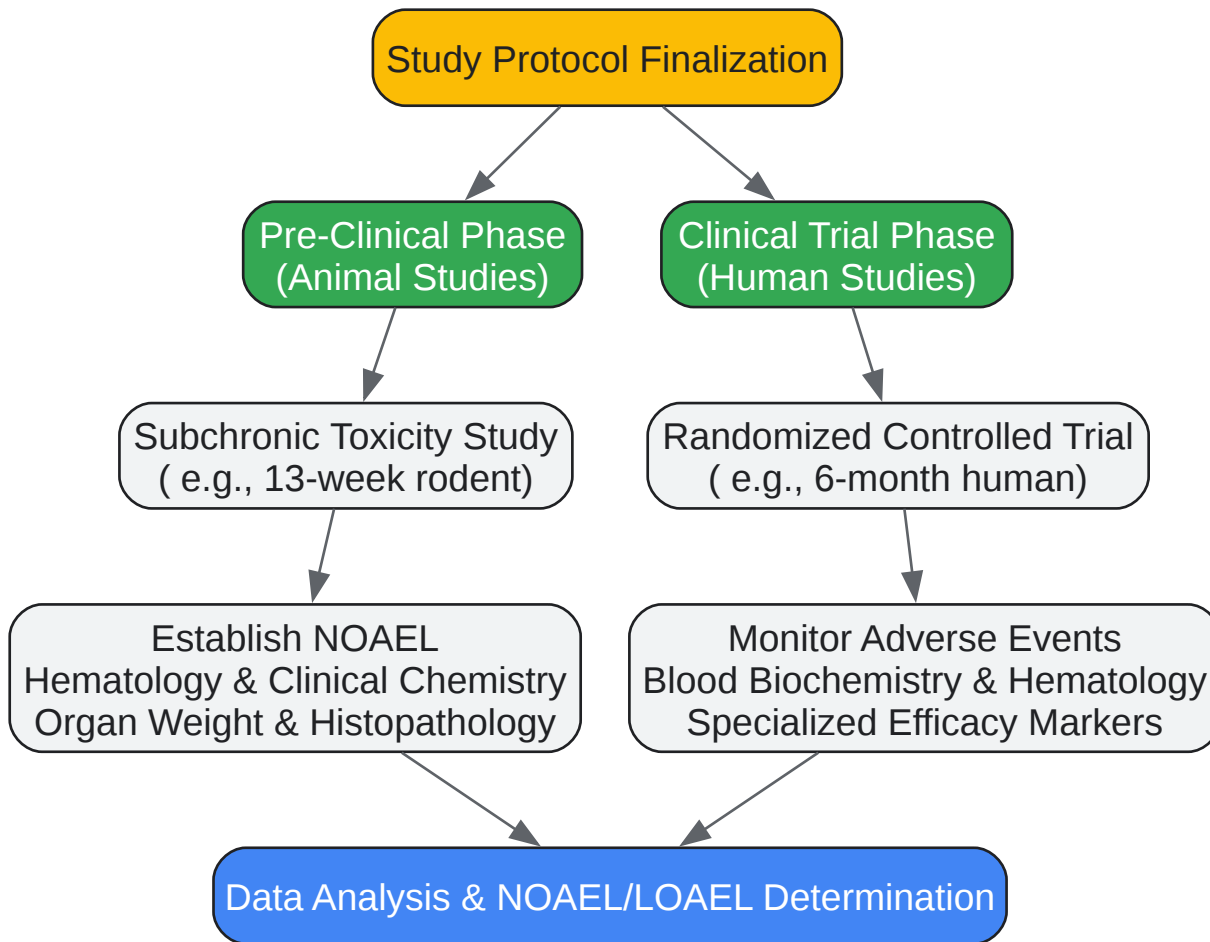
Study Type	Subject	NOAEL / Key Finding	Dosage & Duration	Observed Effects & Remarks
Subchronic Oral Toxicity [1]	Fischer 344 rats	<b>NOAEL: 0.19% in diet</b> (120 mg/kg/day for males; 130 mg/kg/day for females) [1]	13-week study, doses up to 3% of diet	Higher doses caused hematological changes, increased liver weight, and elevated liver enzymes [1].
Acute Toxicity [2]	Rats	No adverse effects at the highest dose tested [2]	Single dose of 2500 mg/kg body weight [2]	Supported by citation from Oo et al. (1992) [2].
Human Clinical Trials [2]	Adults (various health statuses)	Well-tolerated in multiple studies [2]	Up to <b>400 mg/day</b> for up to 2 years [2]	No adverse events reported across studies for indications including metabolic, liver, heart, and brain health [2].

## Experimental Protocols for Safety & Efficacy Assessment

For a comprehensive toxicity assessment, the following key parameters and methodologies are recommended, based on current clinical trial designs.

Assessment Category	Specific Parameter	Recommended Methodology / Protocol
Study Design	-	Randomized, double-blind, placebo-controlled trial; multiple time points (e.g., baseline, 3, 6 months) [3] [4].
Blood Biochemistry	Liver Function	Alanine transaminase (ALT), Asparagine transaminase (AST), Alkaline Phosphatase, Gamma-glutamyl transferase (GGT) [3] [1].
	Renal Profile	Standard renal function test panel [3] [4].
	Lipid Profile	Total cholesterol, LDL-C, HDL-C, Triglycerides [3] [5].
	Full Blood Count / Hematology	Hemoglobin, hematocrit, mean corpuscular volume (MCV), platelet count [3] [1].
Other Key Parameters	Oxidative Stress	Malondialdehyde (MDA), advanced glycation end products (AGEs), protein carbonyl, isoprostane [3] [4].
	Inflammation	Interleukin-6 (IL-6), Tumor Necrosis Factor- $\alpha$ (TNF- $\alpha$ ), C-reactive protein (CRP) [3] [6] [4].
	Organ Weights & Histopathology	Liver, adrenal glands, ovaries, uterus (in animal studies) [1].

The workflow for a comprehensive toxicity study integrates these protocols as shown below.



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## Key Considerations & Troubleshooting

- **Formulation Impact:** Recent evidence challenges the long-held belief that alpha-tocopherol reduces tocotrienol absorption; it may, in fact, enhance the bioavailability of certain tocotrienol isomers [7] [8]. The safety of your formulation may depend on the complete isomer profile.
- **Biomarker Fluctuations:** In clinical settings, note that some studies have reported isolated, statistically significant changes in markers like C-reactive protein (CRP) without other clinical signs of toxicity [6]. Always interpret such changes in the full context of all data.
- **Dosage Translation:** When extrapolating animal NOAEL to human equivalent doses, use established body surface area conversion guidelines rather than simple mg/kg calculations for greater accuracy.

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To cite this document: Smolecule. [alpha-tocotrienol NOAEL toxicity assessment]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579539#alpha-tocotrienol-noael-toxicity-assessment>]

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